

Technical Guide: Spectroscopic Characterization of 2-(Hydroxymethyl)-4-propylphenol

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Compound of Interest

Compound Name: 2-(Hydroxymethyl)-4-propylphenol

CAS No.: 29922-45-0

Cat. No.: B2857558

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Molecular Weight: 166.22 g/mol

Executive Summary & Compound Significance

2-(Hydroxymethyl)-4-propylphenol (also referred to as 5-propyl-2-hydroxybenzyl alcohol) is a critical intermediate in the synthesis of phenolic resins and a model compound for lignin degradation studies. Structurally, it represents a salicyl alcohol derivative where the para-position (relative to the phenolic hydroxyl) is substituted with a propyl chain.

Accurate spectroscopic characterization of this compound is essential for validating the extent of formaldehyde addition to 4-propylphenol and for monitoring the stability of the benzylic alcohol group, which is prone to self-condensation to form methylene bridges. This guide provides a self-validating analytical workflow for researchers in drug development and polymer chemistry.

Experimental Protocols

To ensure data integrity and reproducibility, the following sample preparation protocols are recommended.

Nuclear Magnetic Resonance (NMR) Preparation[1]

- Solvent: Deuterated Chloroform (CDCl_3) is the standard solvent. However, if the benzylic OH signal is obscured or broad, Dimethyl Sulfoxide- d_6 ($\text{DMSO}-d_6$) is recommended to sharpen the exchangeable proton signals.
- Concentration: Dissolve 10–15 mg of the analyte in 0.6 mL of solvent.
- Reference: Tetramethylsilane (TMS, 0.00 ppm) or residual solvent peak (7.26 ppm).

Mass Spectrometry (GC-MS) Preparation

- Derivatization (Optional but Recommended): While the compound is volatile, the benzylic and phenolic hydroxyl groups can lead to tailing. Silylation with BSTFA (N,O-Bis(trimethylsilyl)trifluoroacetamide) + 1% TMCS is recommended for quantitative analysis.
- Direct Injection: Dissolve 1 mg in 1 mL of Methanol or Ethyl Acetate.
- Ionization: Electron Impact (EI) at 70 eV.

Infrared Spectroscopy (FT-IR)

- Method: Attenuated Total Reflectance (ATR) on a Diamond/ZnSe crystal is preferred over KBr pellets to prevent moisture absorption which interferes with the hydroxyl region.

Mass Spectrometry Analysis

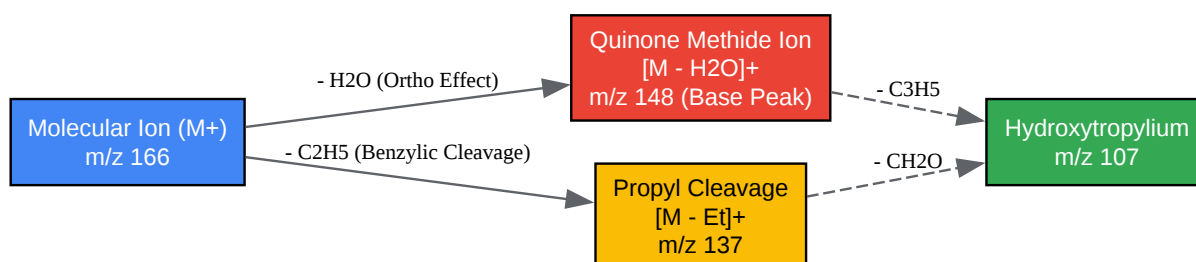
The mass spectrum of **2-(Hydroxymethyl)-4-propylphenol** is dominated by the stability of the aromatic core and the lability of the benzylic hydroxyl group.

Key Fragmentation Data (EI, 70 eV)

m/z (Ion Type)	Relative Intensity	Structural Assignment	Mechanistic Insight
166 ()	20-30%	Molecular Ion	Parent molecule, relatively stable due to aromaticity.
148 ()	100% (Base Peak)		Ortho-effect: Rapid loss of water to form a stable quinone methide or cyclic ether species. This is diagnostic for o-hydroxybenzyl alcohols.
137	40-50%		Benzylic cleavage of the propyl chain (loss of ethyl group) to form a stabilized tropylium-like ion.
119	15-25%		Secondary fragmentation losing water from the 137 fragment.
107	30-40%	$[M - C_3H_7 - O]^+$	Characteristic hydroxytropylium ion observed in alkylphenols (analogous to 4-propylphenol base peak).

Fragmentation Pathway Logic

The following diagram illustrates the primary fragmentation pathways, highlighting the critical "Ortho-Effect" dehydration which distinguishes this isomer from its meta- or para-hydroxymethyl analogs.



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Figure 1: Proposed fragmentation pathway for **2-(Hydroxymethyl)-4-propylphenol** under Electron Impact (EI).

Infrared Spectroscopy (FT-IR)

The IR spectrum serves as a rapid "fingerprint" verification. The simultaneous presence of phenolic and aliphatic hydroxyl bands is key.

Frequency ()	Intensity	Assignment	Technical Note
3100–3450	Strong, Broad	O-H Stretch	Overlap of phenolic OH and benzylic alcohol OH. Broadening indicates intermolecular H-bonding.
2955, 2930, 2870	Medium	C-H Stretch	Aliphatic stretches from the propyl chain (,) and hydroxymethyl .
1595, 1500	Medium-Strong	C=C Aromatic	"Breathing" modes of the benzene ring.
1450, 1420	Medium	Bend	Scissoring deformation of methylene groups.
1230	Strong	C-O Stretch (Phenol)	stretch. Shifts to higher freq compared to alcohols due to resonance.
1010–1050	Strong	C-O Stretch (Alcohol)	stretch. Diagnostic for the hydroxymethyl group.
815–825	Medium	C-H Out-of-Plane	1,2,4-trisubstituted benzene pattern (2 adjacent H's, 1 isolated H).

Nuclear Magnetic Resonance (NMR) Spectroscopy[1][2][3][4][5]

NMR provides the definitive structural proof. The coupling patterns in the aromatic region confirm the 1,2,4-substitution, and the integration values validate the length of the propyl chain.

¹H NMR Data (, 400 MHz)

Shift (, ppm)	Multiplicity	Integration	Assignment	Coupling (, Hz)
6.95 – 7.05	Doublet (d)	1H	H-3 (Aromatic)	(Meta)
6.90 – 7.00	Doublet of Doublets (dd)	1H	H-5 (Aromatic)	
6.75 – 6.85	Doublet (d)	1H	H-6 (Aromatic)	(Ortho)
4.75	Singlet (s)	2H	Ar-CH -OH	May appear as doublet if OH couples; usually broad s. [1] [2] [3]
2.48	Triplet (t)	2H	Ar-CH -CH	
1.58	Multiplet (sextet)	2H	CH -CH -CH	
0.91	Triplet (t)	3H	CH -CH	
~5.0 – 8.0	Broad Singlet	2H	-OH (Phenolic & Benzylic)	Highly variable; solvent/concentration dependent.

Critical Interpretation:

- H-3 vs H-6: H-6 is ortho to the phenolic oxygen, which is electron-donating by resonance, causing H-6 to be the most shielded (lowest ppm) aromatic proton. H-3 is meta to the phenolic OH and ortho to the hydroxymethyl group, appearing slightly downfield.

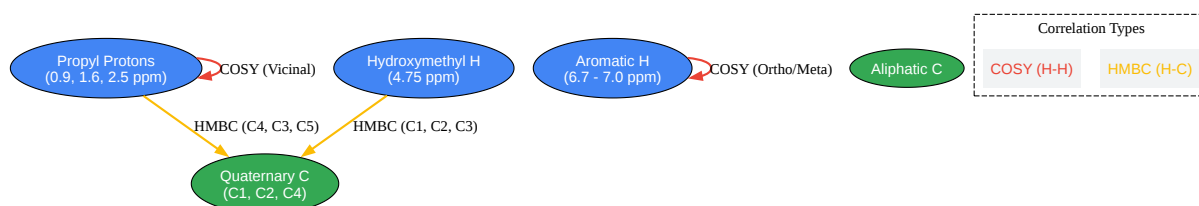
- Substitution Pattern: The presence of one large ortho coupling (15 Hz) and one small meta coupling (5 Hz) confirms the 1,2,4-substitution.

C NMR Data (100 MHz)

Shift (ppm)	Carbon Type	Assignment
153.5	Quaternary (C)	C-1 (Phenolic C-OH)
135.0	Quaternary (C)	C-4 (Alkyl substituted)
129.5	Methine (CH)	C-3
128.8	Methine (CH)	C-5
125.0	Quaternary (C)	C-2 (Hydroxymethyl substituted)
115.5	Methine (CH)	C-6 (Ortho to Phenol)
62.5	Methylene (CH ₂)	Ar-CH ₂ -OH
37.2	Methylene (CH ₂)	Ar-CH ₂ -Et
24.8	Methylene (CH ₂)	-CH ₂ -CH ₃
13.9	Methyl (CH ₃)	-CH ₃

NMR Correlation Logic (HMBC/COSY)

The following diagram details the scalar couplings (COSY) and long-range heteronuclear correlations (HMBC) required to unambiguously assign the structure.



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Figure 2: Key COSY and HMBC correlations for structural verification.

References

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